

Safe Disposal of (2R,4S)-Hydroxy Itraconazole-d8: A Procedural Guide

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Compound of Interest

Compound Name: (2R,4S)-Hydroxy Itraconazole-d8

Cat. No.: B15598559

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This document provides essential safety and logistical information for the proper disposal of **(2R,4S)-Hydroxy Itraconazole-d8**. The following procedures are designed to provide clear, step-by-step guidance for researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of this compound and its associated waste.

Compound Identification and Hazard Assessment

(2R,4S)-Hydroxy Itraconazole-d8 is a deuterated, active metabolite of Itraconazole, a triazole antifungal agent.[1] According to available Safety Data Sheets (SDS), this compound is not classified as a hazardous substance or mixture.[2] However, as a matter of standard laboratory practice, all chemical waste should be handled with care to minimize environmental impact. This compound is intended for laboratory research use only.[3]

Key Compound Data:

Property	Value	Reference
Synonyms	R-63373-d8	[2]
Molecular Formula	C35H30D8Cl2N8O5	[2]
Molecular Weight	729.68	[2]
Appearance	White to off-white solid	[1]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 2 years, -20°C for 1 year.	[1]
Hazards	Not classified as hazardous. No SARA 302, 313, or 311/312 hazards.	[2]

Immediate Safety and Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure that appropriate personal protective equipment is worn and that you are familiar with emergency procedures.

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Use appropriate chemical-resistant gloves.
- Body Protection: Wear a laboratory coat.
- Ventilation: Handle in an area with adequate ventilation, such as a chemical fume hood.[2]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water.[2][3]
- Skin Contact: Rinse skin thoroughly with water and remove contaminated clothing.[2][3]
- Inhalation: Move to fresh air. If breathing is difficult, provide artificial respiration.[2][3]

- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek medical attention.[\[2\]](#)

Step-by-Step Disposal Protocol

The following protocol outlines the disposal procedure for **(2R,4S)-Hydroxy Itraconazole-d8** and associated waste. This process should be followed to ensure compliance with general laboratory safety standards.

Step 1: Waste Segregation

Proper segregation at the point of generation is critical to safe and compliant waste management.

- Solid Waste:
 - Place all contaminated solid materials, including unused or expired **(2R,4S)-Hydroxy Itraconazole-d8** powder, contaminated gloves, pipette tips, and empty vials, into a designated, clearly labeled hazardous waste container for solid chemical waste.
- Liquid Waste:
 - Collect all solutions containing **(2R,4S)-Hydroxy Itraconazole-d8**. This includes stock solutions, experimental solutions, and solvent rinses.
 - Do not mix aqueous waste with organic solvent waste unless specifically instructed to do so by your institution's Environmental Health and Safety (EHS) department.
- Sharps Waste:
 - Any contaminated needles or syringes must be disposed of in a designated sharps container.

Step 2: Containerization and Labeling

- Use chemically compatible, leak-proof containers for all waste streams.
- Label each container clearly with "Hazardous Waste" (or as directed by your EHS department), the full chemical name "**(2R,4S)-Hydroxy Itraconazole-d8**," the concentration

(if in solution), and the date of accumulation.

Step 3: Spill Management

In the event of a spill, follow these procedures:

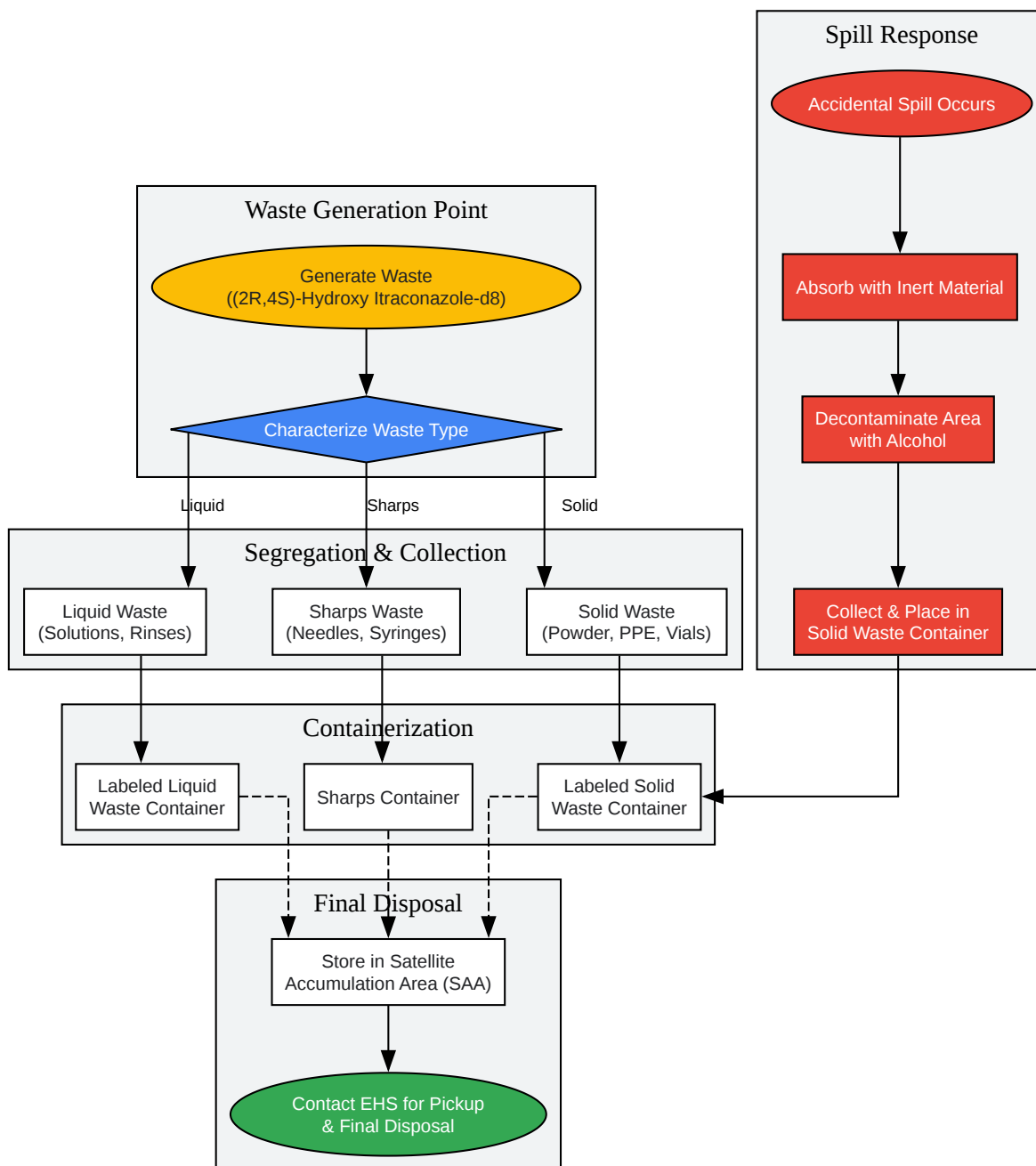
- Evacuate and Ventilate: Ensure the area is well-ventilated. Evacuate non-essential personnel.[\[2\]](#)
- Contain Spill: Prevent the spill from spreading or entering drains.[\[2\]](#)
- Absorb Liquid: For liquid spills, use an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[2\]](#)
- Collect Waste: Carefully sweep or scoop up the absorbed material and any solid powder. Place it into the designated solid chemical waste container.
- Decontaminate: Scrub the spill area and any contaminated equipment with alcohol.[\[2\]](#)
- Dispose of Cleaning Materials: All materials used for cleanup should be disposed of as solid hazardous waste.

Step 4: Final Disposal

- Store all waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Arrange for the collection and disposal of the waste through your institution's EHS department. All disposal must be conducted in accordance with prevailing country, federal, state, and local regulations.[\[2\]](#)

Disposal Workflow Visualization

The following diagram illustrates the decision-making and workflow process for the proper disposal of **(2R,4S)-Hydroxy Itraconazole-d8**.



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Caption: Disposal workflow for **(2R,4S)-Hydroxy Itraconazole-d8** waste.

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